

A Comparative Environmental Impact Assessment of Guazatine and Alternative Fungicides

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Compound of Interest

Compound Name: *Guazatine acetate salt*

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This guide provides an objective comparison of the environmental impact of the fungicide Guazatine with several alternatives: Imazalil, Thiabendazole, Prochloraz, and Pyrimethanil. The following sections detail the ecotoxicity, environmental fate, and mechanisms of action of these compounds, supported by experimental data and standardized testing protocols.

Executive Summary

Guazatine, a non-systemic contact fungicide, is characterized by its high persistence in soil. While its strong adsorption to soil particles limits leaching potential, its long half-life raises concerns about long-term soil health. In comparison, alternative fungicides such as Imazalil, Thiabendazole, Prochloraz, and Pyrimethanil exhibit a range of environmental profiles. Prochloraz, for instance, is highly toxic to aquatic organisms, while Thiabendazole is noted for its extreme persistence in soil. Imazalil is moderately toxic to fish and has been classified as a potential carcinogen. Pyrimethanil is a persistent environmental pollutant with documented toxic effects on both aquatic and terrestrial organisms. This guide aims to provide a data-driven comparison to inform the selection of fungicides with more favorable environmental profiles.

Data Presentation: Comparative Environmental Impact

The following tables summarize the key environmental impact parameters for Guazatine and its alternatives. Data is presented based on standardized ecotoxicity and environmental fate studies.

Table 1: Acute Aquatic Ecotoxicity

Fungicide	Test Organism	Endpoint (96-hour LC50/EC50)	Toxicity Classification
Guazatine	-	-	-
Oncorhynchus mykiss (Rainbow Trout)	0.28 mg/L	Highly Toxic	
Daphnia magna (Water Flea)	0.073 mg/L	Very Highly Toxic	
Pseudokirchneriella subcapitata (Green Algae)	0.019 mg/L (72-hr EC50)	Very Highly Toxic	
Imazalil	Oncorhynchus mykiss (Rainbow Trout)	2.5 mg/L[1]	Moderately Toxic
Daphnia magna (Water Flea)	3.5 mg/L (48-hr EC50)	Moderately Toxic	
Selenastrum capricornutum (Green Algae)	0.87 mg/L (72-hr EC50)	Toxic	
Thiabendazole	Oncorhynchus mykiss (Rainbow Trout)	> 19 mg/L	Slightly Toxic
Daphnia magna (Water Flea)	0.83 mg/L (48-hr EC50)	Toxic	
Pseudokirchneriella subcapitata (Green Algae)	1.4 mg/L (72-hr EC50)	Toxic	
Prochloraz	Oncorhynchus mykiss (Rainbow Trout)	1.5 mg/L[2]	Highly Toxic
Daphnia magna (Water Flea)	4.3 mg/L (48-hr EC50) [2]	Moderately Toxic	
Selenastrum capricornutum (Green Algae)	0.1 mg/L (72-hr EbC50)[2]	Very Highly Toxic	

Algae)

Pyrimethanil	Oncorhynchus mykiss (Rainbow Trout)	14 - 35 mg/L[3]	Slightly to Moderately Toxic
Daphnia magna (Water Flea)	2.9 mg/L (48-hr LC50) [3]	Moderately Toxic	
Selenastrum capricornutum (Green Algae)	1.2 mg/L (72-hr EC50)	Toxic	

Table 2: Avian and Honeybee Acute Toxicity

Fungicide	Test Organism	Endpoint (LD50)	Toxicity Classification
Guazatine	Colinus virginianus (Bobwhite Quail)	250 mg/kg bw	Moderately Toxic
Apis mellifera (Honeybee)	> 25 µ g/bee (Contact)	Practically Non-toxic	
Imazalil	Colinus virginianus (Bobwhite Quail)	516 mg/kg bw	Slightly Toxic
Apis mellifera (Honeybee)	> 40 µ g/bee (Oral)[4]	Practically Non-toxic	
Thiabendazole	Anas platyrhynchos (Mallard Duck)	> 2250 mg/kg bw	Practically Non-toxic
Apis mellifera (Honeybee)	> 100 µ g/bee (Contact & Oral)	Practically Non-toxic	
Prochloraz	Colinus virginianus (Bobwhite Quail)	> 2250 mg/kg bw	Practically Non-toxic
Apis mellifera (Honeybee)	> 101 µ g/bee (Oral) [2]	Practically Non-toxic	
Pyrimethanil	Colinus virginianus (Bobwhite Quail)	> 2000 mg/kg bw	Practically Non-toxic
Apis mellifera (Honeybee)	> 100 µ g/bee (Contact & Oral)	Practically Non-toxic	

Table 3: Environmental Fate - Soil Persistence

Fungicide	Soil Half-life (DT50) - Aerobic	Persistence Classification
Guazatine	400 - 600 days[1]	Very Persistent
Imazalil	120 - 190 days[1]	Persistent
Thiabendazole	403 days[5]	Very Persistent
Prochloraz	5 - 37 days[2]	Non-persistent to Moderately Persistent
Pyrimethanil	40 - 121 days	Moderately Persistent

Experimental Protocols

The environmental impact data presented in this guide are derived from studies conducted following standardized international guidelines, primarily those established by the Organisation for Economic Co-operation and Development (OECD). These protocols ensure data quality, consistency, and comparability across different chemical substances.

Aquatic Ecotoxicity Testing

- Fish, Acute Toxicity Test (OECD Guideline 203): This test determines the median lethal concentration (LC50) of a substance to fish over a 96-hour exposure period.[6][7][8] Fish are exposed to a series of concentrations of the test substance, and mortality is recorded at 24, 48, 72, and 96 hours.[6][7][8]
- Daphnia sp. Acute Immobilisation Test (OECD Guideline 202): This 48-hour test assesses the concentration at which a substance immobilizes 50% of the tested Daphnia (EC50).[4][5][9][10][11] Young daphnids are exposed to a range of concentrations, and their mobility is observed at 24 and 48 hours.[4][5][9][10][11]
- Freshwater Alga and Cyanobacteria, Growth Inhibition Test (OECD Guideline 201): This 72-hour test evaluates the effect of a substance on the growth of algae.[3][12][13][14][15] The test measures the inhibition of cell growth (EC50) across a range of concentrations.[3][12][13][14][15]

Terrestrial Ecotoxicity Testing

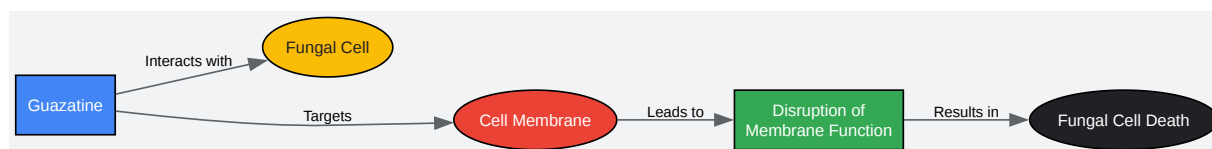
- Avian Acute Oral Toxicity Test (OECD Guideline 223): This test determines the median lethal dose (LD50) of a substance to birds when administered as a single oral dose.[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)
- Honeybees, Acute Oral Toxicity Test (OECD Guideline 213): This test assesses the acute oral toxicity (LD50) to adult honeybees fed a sucrose solution containing the test substance for a short period.[\[21\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#)
- Honeybees, Acute Contact Toxicity Test (OECD Guideline 214): This test determines the acute contact toxicity (LD50) by applying the test substance directly to the thorax of adult honeybees.[\[1\]](#)[\[2\]](#)[\[7\]](#)[\[21\]](#)[\[26\]](#)

Environmental Fate Testing

- Aerobic and Anaerobic Transformation in Soil (OECD Guideline 307): This guideline is used to determine the rate of degradation (DT50) of a chemical in soil under both aerobic and anaerobic conditions.[\[27\]](#)[\[28\]](#)[\[29\]](#)[\[30\]](#)[\[31\]](#) The disappearance of the parent compound and the formation and decline of transformation products are monitored over time.[\[27\]](#)[\[28\]](#)[\[29\]](#)[\[30\]](#)[\[31\]](#)

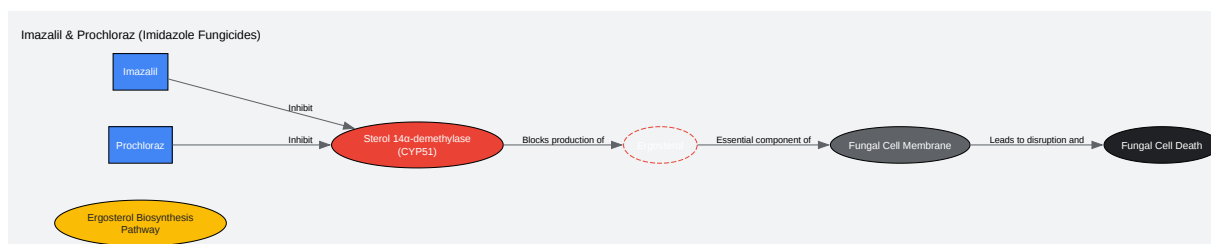
Mandatory Visualization: Mechanisms of Action

The following diagrams illustrate the mechanisms of action for Guazatine and the alternative fungicides, providing a visual representation of their biochemical targets and pathways.



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Caption: Guazatine's fungicidal action.



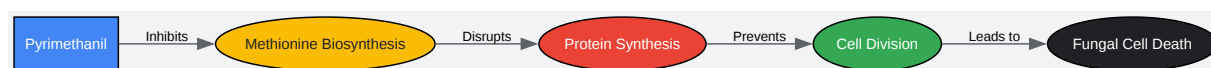
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Caption: Imazalil and Prochloraz mode of action.



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Caption: Thiabendazole's mechanism of action.[32][33][34]



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Caption: Pyrimethanil's fungicidal mechanism.[35][36][37][38][39]

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